

Handling and storage procedures for 2,3-Dibromobutanal in the lab

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Compound of Interest

Compound Name: 2,3-Dibromobutanal

Cat. No.: B3061101

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Application Notes and Protocols for 2,3-Dibromobutanal

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and potential applications of **2,3-Dibromobutanal** in a laboratory setting. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2,3-Dibromobutanal**, the following protocols are based on the known hazards of structurally similar compounds, such as other brominated aldehydes and alkanes. Extreme caution is advised when handling this compound.

Compound Information

Physical and Chemical Properties

Quantitative data for **2,3-Dibromobutanal** is summarized in the table below. This information is primarily sourced from computational estimations and should be used as a guideline.

Property	Value	Source
Molecular Formula	C ₄ H ₆ Br ₂ O	PubChem[1]
Molecular Weight	229.90 g/mol	PubChem[1]
IUPAC Name	2,3-dibromobutanal	PubChem[1]
CAS Number	50553-14-5	PubChem[1]
SMILES	CC(C(C=O)Br)Br	PubChem[1]
InChIKey	ZYIVEANXLDDGII- UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	1.7	PubChem[1]
Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Complexity	64.7	PubChem[1]

Safety and Handling

As a reactive α -bromo aldehyde, **2,3-Dibromobutanal** is expected to be toxic and corrosive. The following handling procedures are based on best practices for handling hazardous aldehydes and brominated organic compounds.

Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory when working with **2,3-Dibromobutanal**.

PPE Item	Specifications
Gloves	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect for tears or holes before use.
Eye Protection	Chemical safety goggles and a face shield.
Body Protection	A flame-retardant lab coat.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Engineering Controls

- Ventilation: All work with **2,3-Dibromobutanal** must be performed in a well-ventilated laboratory, inside a certified chemical fume hood.
- Safety Equipment: An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.

General Handling Procedures

- Avoid all direct contact with the skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Handle in an inert atmosphere (e.g., under nitrogen or argon) to prevent oxidation.
- Keep away from sources of ignition as it may be flammable.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage Procedures

Proper storage is crucial to maintain the stability of **2,3-Dibromobutanal** and to prevent hazardous situations.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place. A designated, well-ventilated flammable storage cabinet is recommended.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and peroxide formation.
Container	Keep in a tightly sealed, original container. If transferred, use a container made of a compatible material (e.g., amber glass) to protect from light.
Incompatible Materials	Store away from strong oxidizing agents, strong bases, and strong acids.

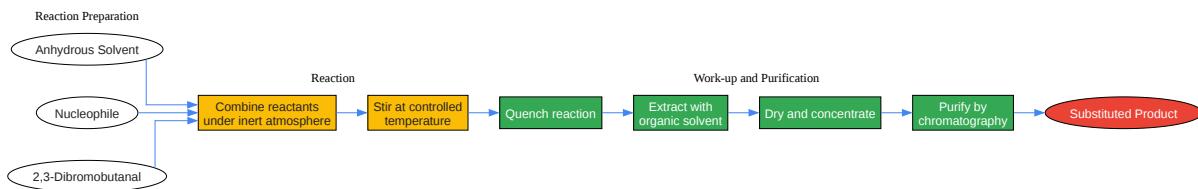
Experimental Protocols

While specific experimental protocols for **2,3-Dibromobutanal** are not widely published, its structure as an α,β -dibromoaldehyde suggests its utility in various organic synthesis reactions. The following are generalized protocols based on the known reactivity of similar compounds.

General Protocol for Nucleophilic Substitution

The electrophilic carbons bearing the bromine atoms are susceptible to nucleophilic attack. This can be utilized for the synthesis of various derivatives.

Workflow for Nucleophilic Substitution:



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Caption: Generalized workflow for a nucleophilic substitution reaction with **2,3-Dibromobutanal**.

Methodology:

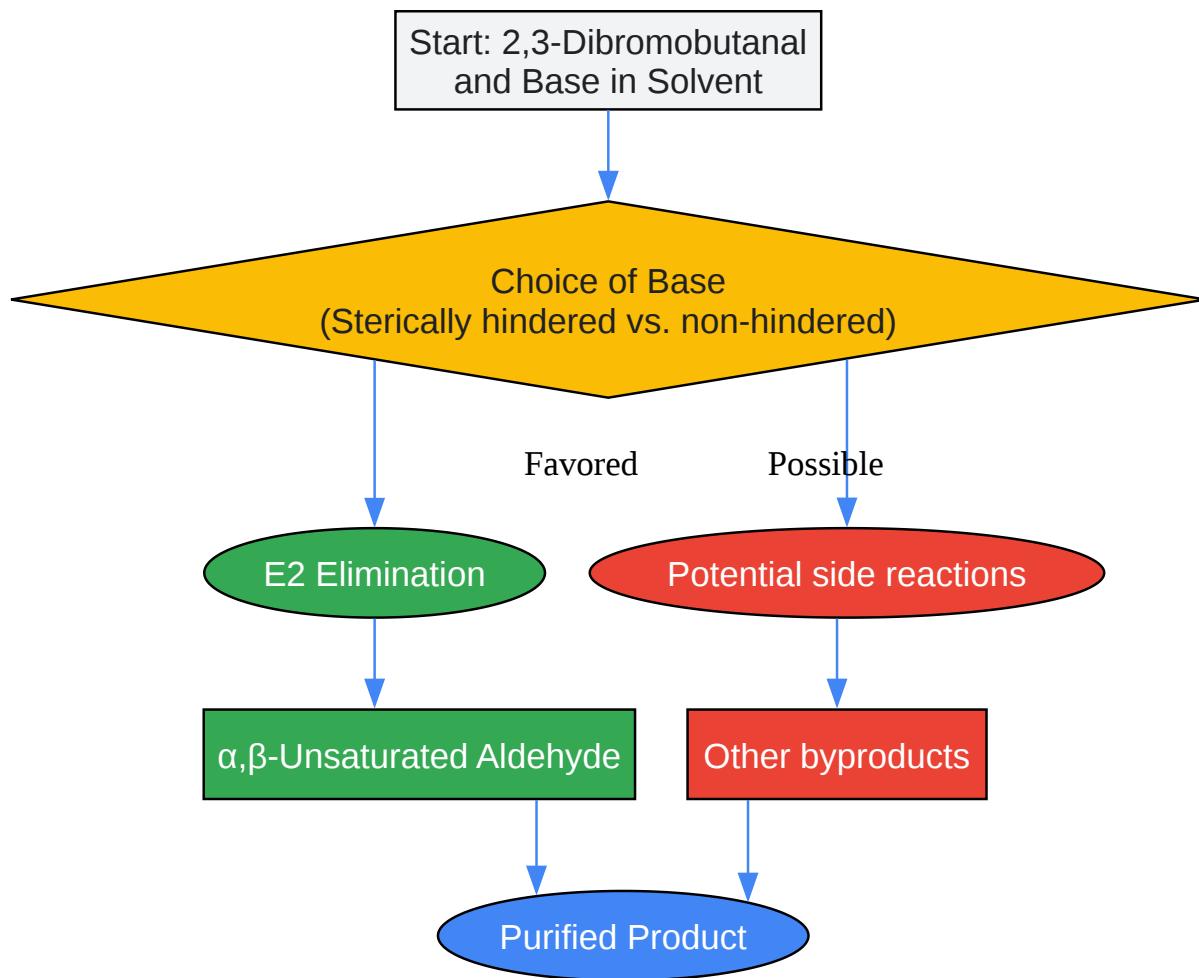
- Preparation: In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve **2,3-Dibromobutanal** (1 equivalent) in a suitable anhydrous solvent (e.g., THF, DCM).
- Reaction: Cool the solution to the desired temperature (e.g., 0 °C). Add the nucleophile (e.g., an amine, thiol, or alcohol; 1-2 equivalents) dropwise.
- Monitoring: Allow the reaction to stir at the controlled temperature and monitor its progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, quench the reaction by adding a suitable reagent (e.g., saturated aqueous ammonium chloride).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent (e.g., ethyl acetate).

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

General Protocol for Elimination Reactions

Treatment with a base can induce the elimination of HBr to form unsaturated aldehydes. The regioselectivity will depend on the reaction conditions and the base used.

Logical Flow for Elimination Reaction:



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Caption: Decision pathway for elimination reactions of **2,3-Dibromobutanal**.

Methodology:

- Preparation: In a round-bottom flask, dissolve **2,3-Dibromobutanal** (1 equivalent) in a suitable solvent (e.g., ethanol, THF).
- Reaction: Add a base (e.g., potassium tert-butoxide, DBU; 1-2 equivalents) portion-wise at a controlled temperature (e.g., room temperature).
- Monitoring: Monitor the reaction by TLC until the starting material is consumed.
- Work-up: Neutralize the reaction mixture with a dilute acid (e.g., 1M HCl) and extract the product with an organic solvent.
- Purification: Wash the organic layer, dry, concentrate, and purify the product by distillation or column chromatography.

Emergency Procedures

Spills

- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area immediately. Contact the institution's emergency response team.

First Aid

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal

All waste containing **2,3-Dibromobutanal** must be treated as hazardous waste. Dispose of it in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. All laboratory personnel must be thoroughly trained in the proper handling of hazardous chemicals and should consult all available safety information before working with **2,3-Dibromobutanal**. Always perform a thorough risk assessment before beginning any new experimental procedure.

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References

- 1. 2,3-Dibromobutanal | C4H6Br2O | CID 170855 - PubChem [pubchem.ncbi.nlm.nih.gov]
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